

A Comparative Guide to the Experimental Analysis of Methyl 4-hydroxyphenylacetate

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Compound of Interest

Compound Name: Methyl 4-hydroxyphenylacetate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive statistical and experimental overview of **Methyl 4-hydroxyphenylacetate**, a naturally occurring phenolic compound.^{[1][2][3]} While direct comparative studies detailing the antioxidant and anti-inflammatory performance of **Methyl 4-hydroxyphenylacetate** against other specific alternatives are limited in the currently available literature, this document synthesizes the existing data on its properties and the activities of structurally related compounds. It also presents detailed experimental protocols for key biological assays to facilitate further research and comparative analysis.

Physicochemical Properties

A foundational aspect of experimental design is the understanding of the test compound's physical and chemical characteristics. **Methyl 4-hydroxyphenylacetate** is a methyl ester formed from the condensation of the carboxyl group of 4-hydroxyphenylacetic acid with methanol.^{[1][2][3]}

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₃	[4]
Molecular Weight	166.17 g/mol	[4]
Appearance	White to pale yellow crystals	[2]
Melting Point	55-58 °C	[1][2]
Boiling Point	162-163 °C at 5 mmHg	[2]
Solubility	Soluble in ether, alcohol, and chloroform.	

Biological Activity and Comparative Context

Methyl 4-hydroxyphenylacetate has been identified as a natural product, isolated from the mangrove-derived fungus *Eupenicillium* sp. HJ002 and *Penicillium chrysogenum*. [1][2] It is also known to inhibit the activity of the tobacco mosaic virus. [2]

Antioxidant Activity

The antioxidant potential of phenolic compounds is a key area of investigation. While specific IC₅₀ values for **Methyl 4-hydroxyphenylacetate** in standard antioxidant assays like DPPH and ABTS were not readily available in the reviewed literature, we can infer its potential activity based on its chemical structure and studies on related compounds. The phenolic hydroxyl group in its structure is a key determinant of antioxidant activity, acting as a hydrogen donor to neutralize free radicals.

A study on 4-hydroxyphenylacetic acid amides, which are structurally similar, demonstrated potent inhibition of lipid peroxidation and significant DPPH radical scavenging activities. [5] This suggests that derivatives of 4-hydroxyphenylacetic acid, including the methyl ester, are likely to possess antioxidant properties. For a practical comparison, the IC₅₀ values of other well-known antioxidants in the DPPH assay are provided below.

Compound	DPPH Assay IC50 (µg/mL)	Reference
Ascorbic Acid	~5.83	[6]
Gallic Acid	~6.08	[6]
Methyl Gallate	~7.48	[6]
Trolox	~3.77	

Anti-inflammatory Activity

The anti-inflammatory potential of phenolic compounds is often attributed to their ability to inhibit enzymes involved in the inflammatory cascade, such as cyclooxygenases (COX) and lipoxygenases (LOX). Direct experimental data on the COX or LOX inhibitory activity of **Methyl 4-hydroxyphenylacetate** is not currently available.

However, its precursor, 4-hydroxyphenylacetic acid, has been shown to be a major metabolite of polyphenols and is involved in antioxidative actions that can mitigate inflammation.[7] For context, a study on synthetic derivatives of methyl gallate demonstrated their potential to reduce inflammation in an animal model by inhibiting LOX and regulating the expression of COX-2 and pro-inflammatory cytokines.[8][9] The IC50 values for COX-1 and COX-2 inhibition by various synthetic compounds show a wide range, highlighting the importance of specific structural features for activity and selectivity.[10][11][12]

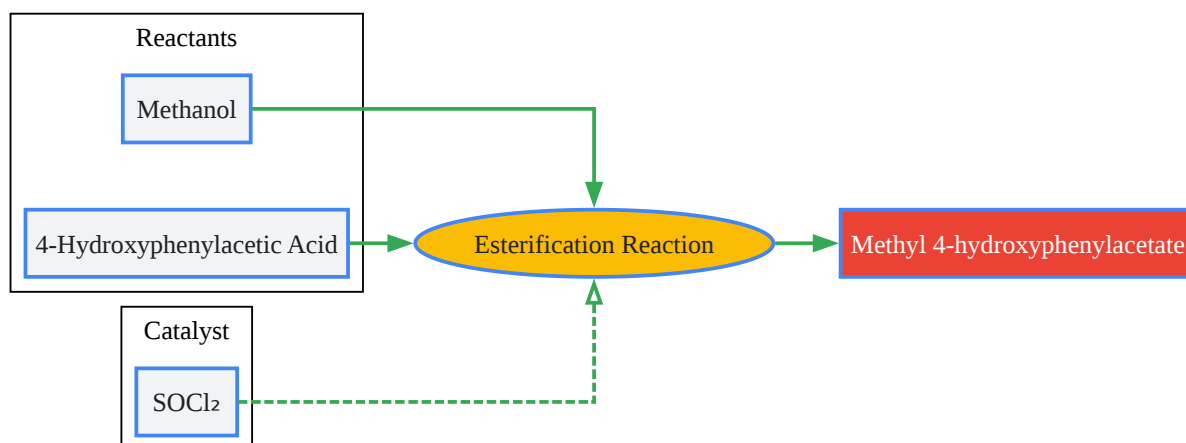
Experimental Protocols

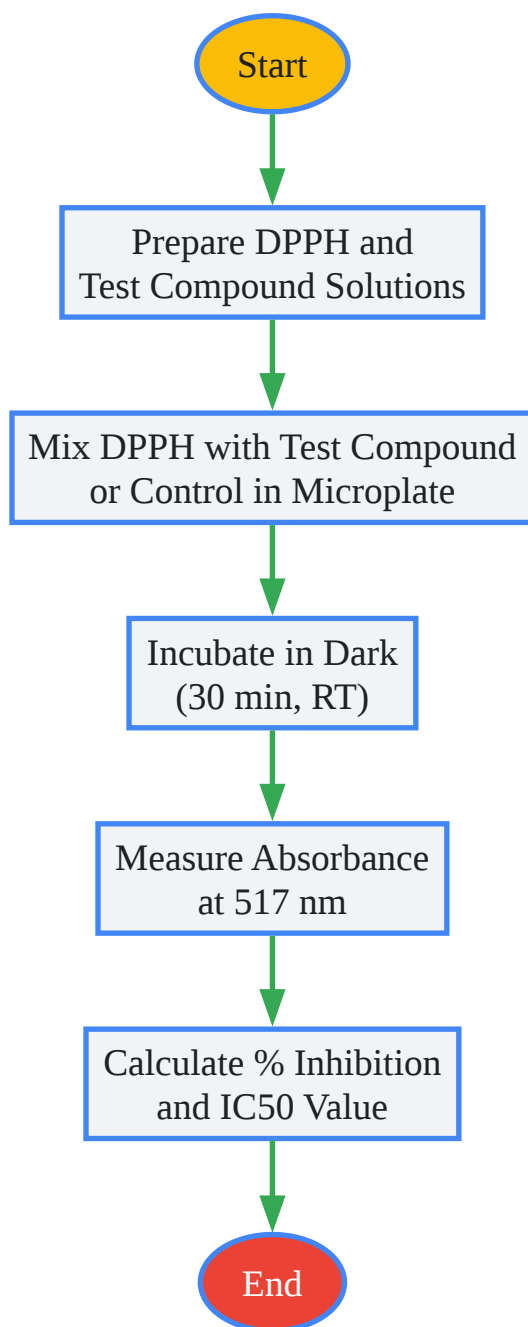
To facilitate standardized evaluation and comparison, detailed methodologies for key in vitro and in vivo assays are provided below.

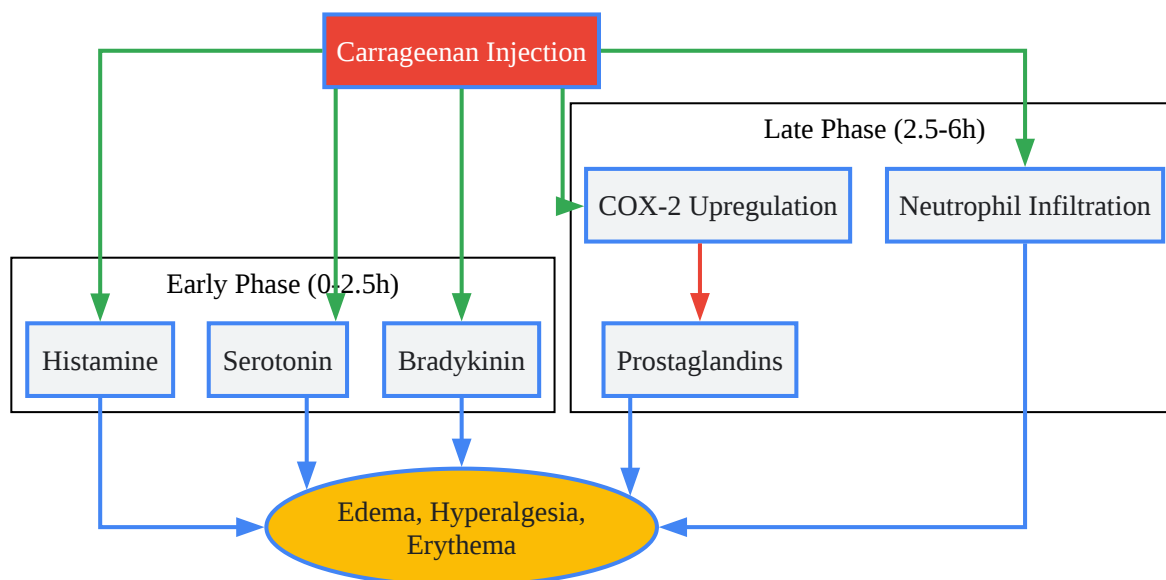
Synthesis of Methyl 4-hydroxyphenylacetate

A common method for the synthesis of **Methyl 4-hydroxyphenylacetate** involves the esterification of 4-hydroxyphenylacetic acid with methanol in the presence of an acid catalyst, such as thionyl chloride (SOCl₂).

Diagram: Synthesis Workflow of **Methyl 4-hydroxyphenylacetate**







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References

- 1. Methyl 4-Hydroxyphenylacetate | CAS#:14199-15-6 | Chemsrce [chemsrc.com]
- 2. Methyl 4-hydroxyphenylacetate | 14199-15-6 [chemicalbook.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. scbt.com [scbt.com]
- 5. Synthesis and evaluation of 4-hydroxyphenylacetic acid amides and 4-hydroxycinnamamides as antioxidants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]

- 7. Frontiers | 4-Hydroxyphenylacetic Acid Prevents Acute APAP-Induced Liver Injury by Increasing Phase II and Antioxidant Enzymes in Mice [frontiersin.org]
- 8. Lipoygenase inhibitory synthetic derivatives of methyl gallate regulate gene expressions of COX-2 and cytokines to reduce animal model arthritis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Lipoygenase inhibitory synthetic derivatives of methyl gallate regulate gene expressions of COX-2 and cytokines to reduce animal model arthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. dovepress.com [dovepress.com]
- 11. academicjournals.org [academicjournals.org]
- 12. researchgate.net [researchgate.net]
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